

A Technical Review of 2,2,5-Trimethylheptane: Synthesis, Properties, and Analytical Methods

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Compound of Interest

Compound Name: Heptane, 2,2,5-trimethyl-

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This technical guide provides a comprehensive overview of the existing research on 2,2,5-trimethylheptane, a branched-chain alkane. The document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development, offering a consolidated resource on the synthesis, physicochemical properties, and analytical characterization of this compound. While 2,2,5-trimethylheptane is utilized as a solvent and a fuel additive, this guide focuses on the fundamental scientific data available in the public domain.

Physicochemical and Chromatographic Data

Quantitative data for 2,2,5-trimethylheptane is primarily available through chemical databases. The following tables summarize the key physical properties and gas chromatography data, largely sourced from the National Institute of Standards and Technology (NIST) WebBook.

Table 1: Physical Properties of 2,2,5-Trimethylheptane

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂	--INVALID-LINK--
Molecular Weight	142.28 g/mol	--INVALID-LINK--
CAS Registry Number	20291-95-6	--INVALID-LINK--
Boiling Point	148.9 °C (Predicted)	--INVALID-LINK--
Refractive Index	1.409 (at 20 °C)	--INVALID-LINK--
Density	0.726 g/cm ³ (at 20 °C)	--INVALID-LINK--

Table 2: Gas Chromatography Data for 2,2,5-Trimethylheptane

Column Type	Active Phase	Temperature (°C)	Kovats Retention Index (I)	Reference
Capillary	Squalane	100	878	Heinzen, Soares, et al., 1999
Capillary	Squalane	60	878	Matukuma, 1969
Capillary	SE-30	95	884	Chretien and Dubois, 1976
Capillary	Methyl Silicone	60	878	Sultanov and Arustamova, 1975

Synthesis of 2,2,5-Trimethylheptane

The synthesis of 2,2,5-trimethylheptane can be achieved through various methods, with the catalytic hydroisomerization of n-decane being a common industrial approach for producing branched alkanes. A more targeted laboratory-scale synthesis involves the hydrogenation of an unsaturated precursor. One suggested method is the hydrogenation of 2,2,5-trimethyl-4-heptyne.

General Experimental Protocol: Hydrogenation of an Alkene/Alkyne Precursor

The following is a generalized experimental protocol for the synthesis of 2,2,5-trimethylheptane via the hydrogenation of a suitable unsaturated precursor, based on standard organic chemistry laboratory practices. It should be noted that a specific, detailed protocol for the synthesis of 2,2,5-trimethylheptane is not readily available in peer-reviewed literature, and therefore, this protocol is a representative example.

1. Materials and Equipment:

- Reactant: 2,2,5-trimethyl-4-heptyne (or a corresponding alkene)
- Catalyst: 10% Palladium on Carbon (Pd/C)
- Solvent: Ethanol or Ethyl Acetate
- Hydrogen Source: Hydrogen gas cylinder or a hydrogen generator
- Reaction Vessel: A Parr hydrogenation apparatus or a similar high-pressure reactor
- Filtration: Celite or a similar filter aid, Buchner funnel, and filter flask
- Purification: Rotary evaporator and distillation apparatus

2. Procedure:

- The unsaturated precursor is dissolved in a suitable solvent (e.g., ethanol) in the high-pressure reaction vessel.
- A catalytic amount of 10% Pd/C (typically 1-5 mol%) is carefully added to the solution.
- The reaction vessel is sealed and connected to the hydrogenation apparatus.
- The vessel is purged with an inert gas (e.g., nitrogen or argon) to remove air, followed by purging with hydrogen gas.

- The vessel is pressurized with hydrogen to the desired pressure (e.g., 50-100 psi) and the reaction mixture is stirred vigorously at room temperature.
- The reaction progress is monitored by observing the uptake of hydrogen. The reaction is considered complete when hydrogen uptake ceases.
- Upon completion, the hydrogen pressure is carefully released, and the vessel is purged with an inert gas.
- The reaction mixture is filtered through a pad of Celite to remove the palladium catalyst. The filter cake is washed with a small amount of the solvent.
- The solvent is removed from the filtrate using a rotary evaporator.
- The crude product is then purified by fractional distillation to yield pure 2,2,5-trimethylheptane.

3. Characterization: The final product should be characterized by:

- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the molecular weight and purity.
- ^1H and ^{13}C NMR Spectroscopy: To confirm the structure of the molecule.
- Infrared (IR) Spectroscopy: To confirm the absence of $\text{C}=\text{C}$ or $\text{C}\equiv\text{C}$ bonds from the starting material.

Spectroscopic Data (Predicted and from Isomers)

Experimentally obtained spectroscopic data for 2,2,5-trimethylheptane is not widely published. However, predicted spectra and data from its isomers can provide valuable information for its characterization.

^{13}C NMR (Predicted): The predicted ^{13}C NMR spectrum of 2,2,5-trimethylheptane would show distinct signals for each of the unique carbon atoms in the molecule.

Mass Spectrometry (from isomer 2,2,5-trimethylhexane): The mass spectrum of the closely related isomer, 2,2,5-trimethylhexane, shows characteristic fragmentation patterns for branched

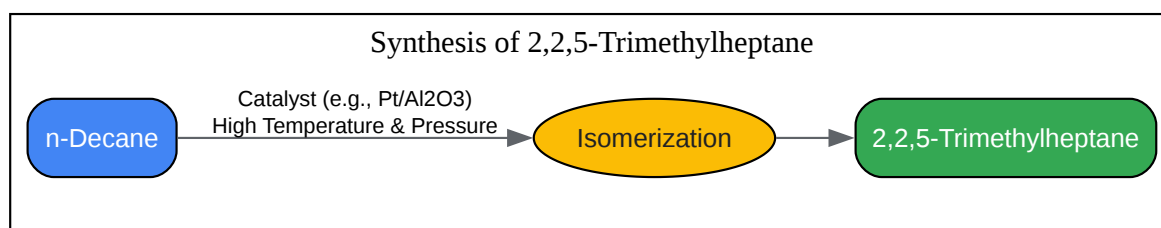
alkanes. Key fragments would include the loss of methyl (M-15) and larger alkyl groups.

Infrared (IR) Spectroscopy: The IR spectrum of an alkane like 2,2,5-trimethylheptane is expected to be relatively simple, showing:

- C-H stretching vibrations: In the range of $2850\text{--}3000\text{ cm}^{-1}$
- C-H bending vibrations: Around 1465 cm^{-1} and 1375 cm^{-1}

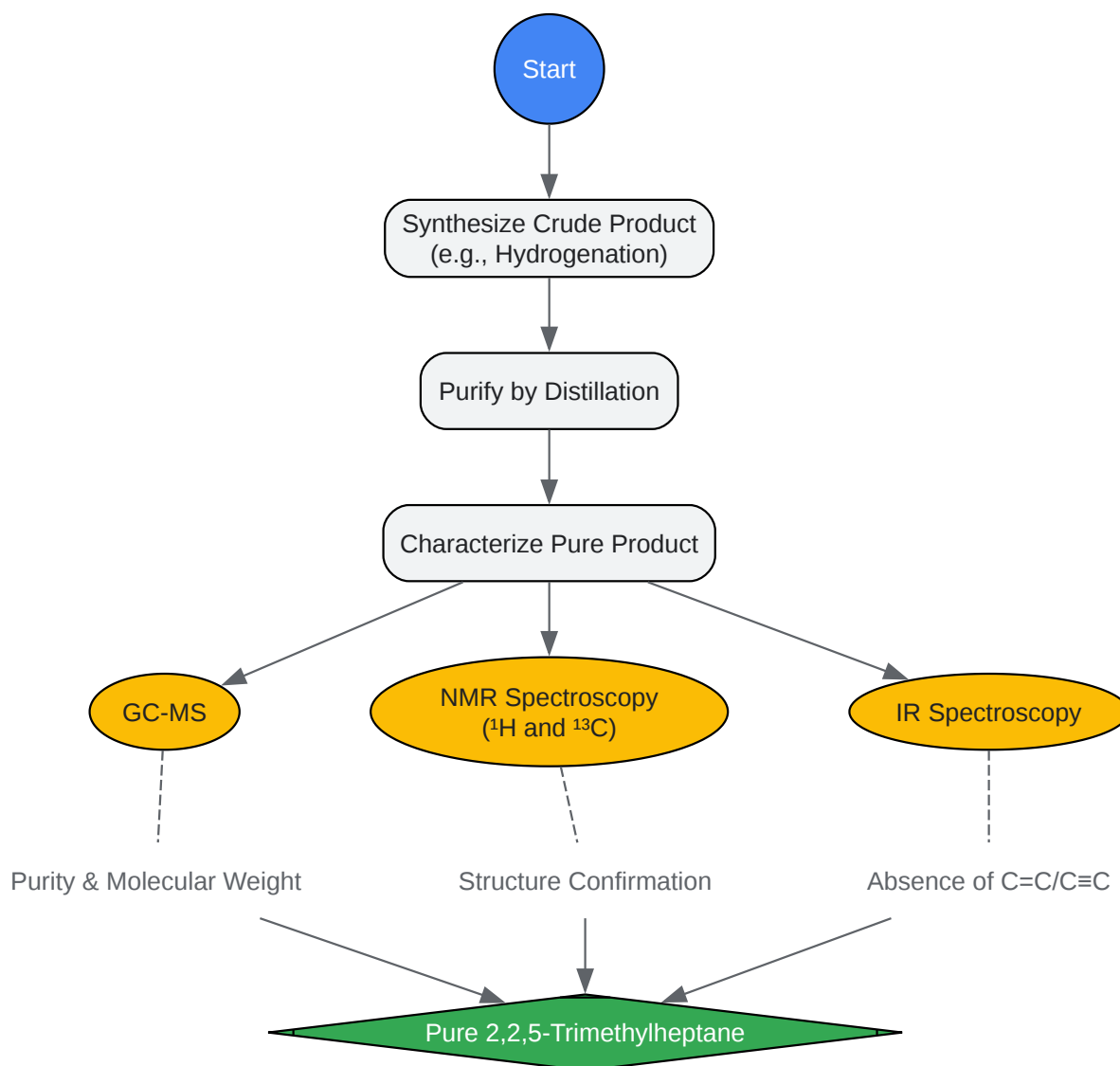
Visualizing Synthesis and Logic

Diagrams created using Graphviz (DOT language) can help visualize the synthesis pathway and the logical relationships in the characterization process.



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Caption: Catalytic hydroisomerization of n-decane.



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Caption: Experimental workflow for synthesis and characterization.

Conclusion and Future Directions

This technical guide consolidates the currently available scientific information on 2,2,5-trimethylheptane. While fundamental physical and chromatographic data are accessible, there

is a noticeable gap in the peer-reviewed literature regarding detailed experimental protocols for its synthesis and comprehensive, experimentally-derived spectroscopic data. Future research efforts could focus on publishing a definitive synthesis and characterization study for this compound to provide a more complete reference for the scientific community. Such work would be valuable for researchers utilizing 2,2,5-trimethylheptane as a reference standard or as a building block in chemical synthesis.

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